

An In-depth Technical Guide to the Safety and Handling of 2-Nitrothioanisole

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Compound of Interest

Compound Name: 2-Nitrothioanisole

Cat. No.: B1295951

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This guide provides comprehensive safety and handling information for **2-Nitrothioanisole**, intended for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Classification

2-Nitrothioanisole is classified as a hazardous substance. It is suspected of causing cancer and is harmful to aquatic life with long-lasting effects.[1][2]

GHS Label Elements:

- Pictogram:
- Signal Word: Warning
- Hazard Statements:
 - H351: Suspected of causing cancer.[1][2]
 - H412: Harmful to aquatic life with long lasting effects.[1][2]
- Precautionary Statements:
 - P201: Obtain special instructions before use.[1][2]

- P202: Do not handle until all safety precautions have been read and understood.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)[\[2\]](#)
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[1\]](#)[\[2\]](#)
- P308 + P313: IF exposed or concerned: Get medical advice/ attention.[\[1\]](#)[\[2\]](#)
- P405: Store locked up.[\[1\]](#)[\[2\]](#)
- P501: Dispose of contents/ container to an approved waste disposal plant.[\[1\]](#)

Absorption into the body may lead to the formation of methemoglobin, which can cause cyanosis; the onset of symptoms may be delayed.[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of Nitrothioanisole isomers is presented below.

Property	2-Nitrothioanisole	4-Nitrothioanisole
CAS Number	3058-47-7	701-57-5
Molecular Formula	C ₇ H ₇ NO ₂ S	C ₇ H ₇ NO ₂ S
Molecular Weight	169.20 g/mol	169.20 g/mol
Appearance	-	Light yellow to brown solid; powder to crystal[3][4][5]
Melting Point	-	66 - 72 °C[5][6]
Boiling Point	-	140 °C at 2 mmHg[5][6]
Density	1.233 g/cm ³ (at 25°C)[1]	1.27 g/cm ³ [4]
Flash Point	-	57 °C[4]
Storage Temperature	Room Temperature	Room Temperature, sealed in dry conditions[5]
Solubility	-	Soluble in Toluene[5]

Experimental Protocols: Safety and Handling

Detailed experimental protocols for determining all physical and toxicological properties are not publicly available. However, standardized procedures from organizations like the OECD (Organisation for Economic Co-operation and Development) are typically followed. The following sections outline the recommended procedures for safe handling in a laboratory setting.

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7] Eyewash stations and safety showers must be readily accessible.
- Personal Protective Equipment (PPE): A comprehensive PPE plan is mandatory.

PPE Category	Specification	Standards/References
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [7]	EN 166, 29 CFR 1910.133
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber) inspected prior to use. [8] Impervious protective clothing or lab coat to prevent skin contact. [7]	EN 374
Respiratory Protection	For weighing or handling that may generate dusts, a NIOSH-approved half-face respirator with a combination filter for organic vapors and particulates is required. [1] [7]	NIOSH, EN 149

Immediate medical attention is required in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[9\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Consult a physician if irritation persists.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[10\]](#)[\[11\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Call an ophthalmologist.[\[1\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water.[\[10\]](#) Immediately make the victim drink water (two glasses at most) and consult a physician.[\[1\]](#)
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[6\]](#)

- Specific Hazards: The material is combustible.[1] Vapors are heavier than air and may spread along floors, potentially forming explosive mixtures with air on intense heating.[1] Hazardous combustion products include carbon monoxide, carbon dioxide, and sulfur oxides.[10]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[10] Stay in the danger area only with self-contained breathing apparatus.[1]
- Personal Precautions: Avoid substance contact and inhalation of dust.[1] Ensure adequate ventilation and evacuate the area if necessary. Remove all sources of ignition.[10]
- Environmental Precautions: Prevent the product from entering drains or surface water.[1]
- Containment and Cleanup: For spills, collect, bind, and pump off the material.[1] For dry material, sweep up and shovel without creating dust.[6] Place in suitable, closed containers for disposal.[6]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[12] Avoid the formation of dust and aerosols.[12] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated place.[12][13] Keep the container tightly closed.[12] Store locked up.[1][2]

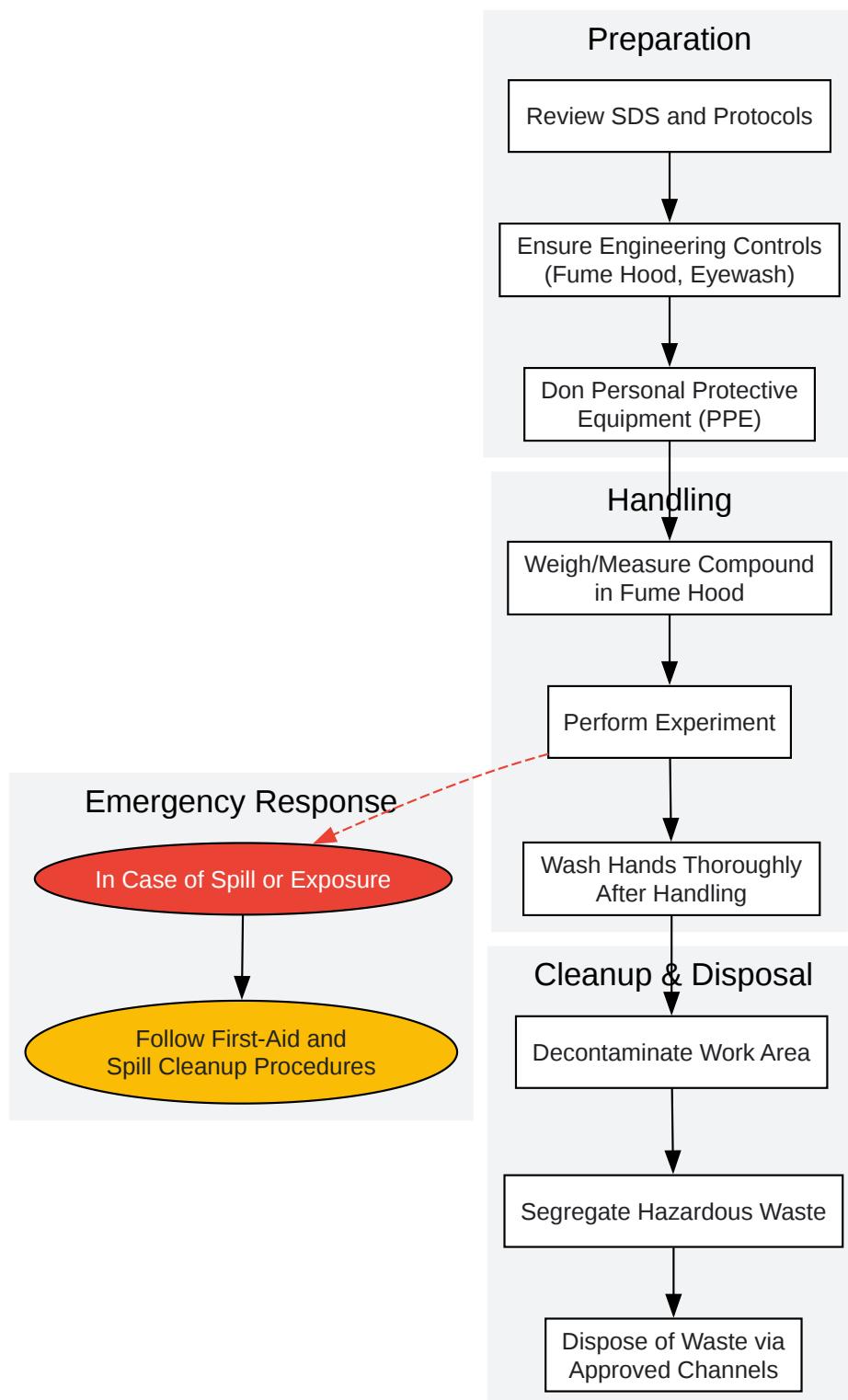
Disposal Considerations

Contaminated materials and waste must be handled as hazardous waste. Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[1][7]

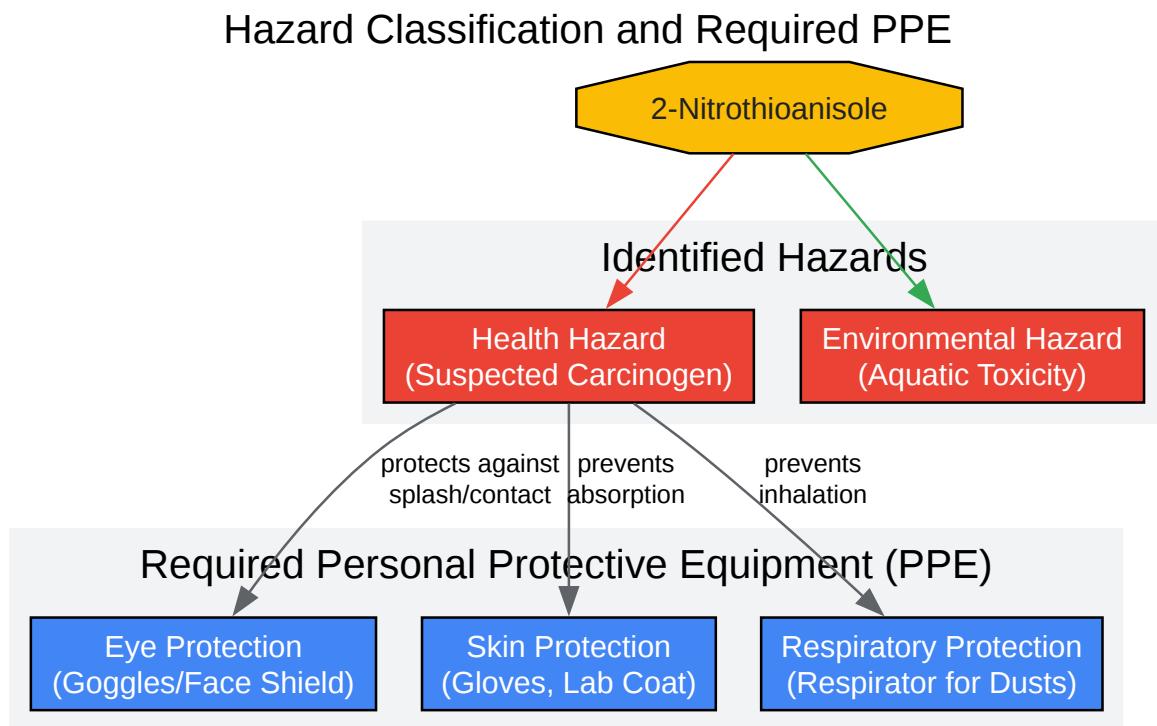
Visualized Workflows and Hazard Relationships

The following diagrams illustrate key safety workflows and relationships for handling **2-Nitrothioanisole**.

Workflow for Safe Handling of 2-Nitrothioanisole

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Caption: A logical workflow for the safe handling of **2-Nitrothioanisole** in a laboratory environment.



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Caption: Relationship between the hazards of **2-Nitrothioanisole** and the corresponding required PPE.

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